

# An In-Depth Technical Guide to 1,4-Diethoxybenzene: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: 1,4-Diethoxybenzene

Cat. No.: B087031

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This technical guide provides a comprehensive overview of **1,4-Diethoxybenzene** (CAS No. 122-95-2), a key aromatic ether intermediate. Tailored for researchers, scientists, and professionals in drug development and materials science, this document details its physical and chemical properties, outlines detailed experimental protocols for its synthesis and purification, and explores its applications as a precursor in the synthesis of pharmaceuticals and liquid crystals.

## Core Properties of 1,4-Diethoxybenzene

**1,4-Diethoxybenzene**, also known as hydroquinone diethyl ether, is a white crystalline solid at room temperature.<sup>[1][2]</sup> It is primarily utilized as an intermediate in the synthesis of a variety of organic compounds, including dyes, fragrances, pharmaceuticals, and liquid crystal materials.<sup>[1][2]</sup>

## Chemical Identification and Physical Constants

The fundamental identifiers and physical constants of **1,4-Diethoxybenzene** are summarized in the table below, providing a ready reference for laboratory and industrial applications.

Property	Value	Source(s)
CAS Number	122-95-2	[3]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[4][5]
Molecular Weight	166.22 g/mol	[4]
Appearance	White crystalline powder/solid	[1]
Melting Point	69-72 °C	[6]
Boiling Point	246 °C at 760 mmHg	[5]
Density	Approximately 1.0 g/cm <sup>3</sup>	
Solubility	Insoluble in water; Soluble in ethanol and ether.	[1]
Vapor Pressure	0.0436 mmHg at 25°C	

## Synthesis and Purification: Experimental Protocols

The most common and efficient method for the synthesis of **1,4-Diethoxybenzene** is the Williamson ether synthesis, starting from hydroquinone.[1][7] This method involves the deprotonation of hydroquinone followed by a nucleophilic substitution reaction with an ethylating agent.

### Williamson Ether Synthesis of 1,4-Diethoxybenzene

This protocol is adapted from established procedures for the synthesis of similar dialkoxybenzenes.

Materials:

- Hydroquinone
- Ethyl bromide or Diethyl sulfate
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)

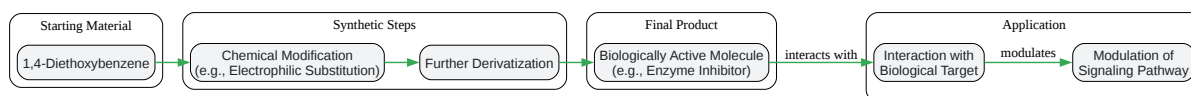
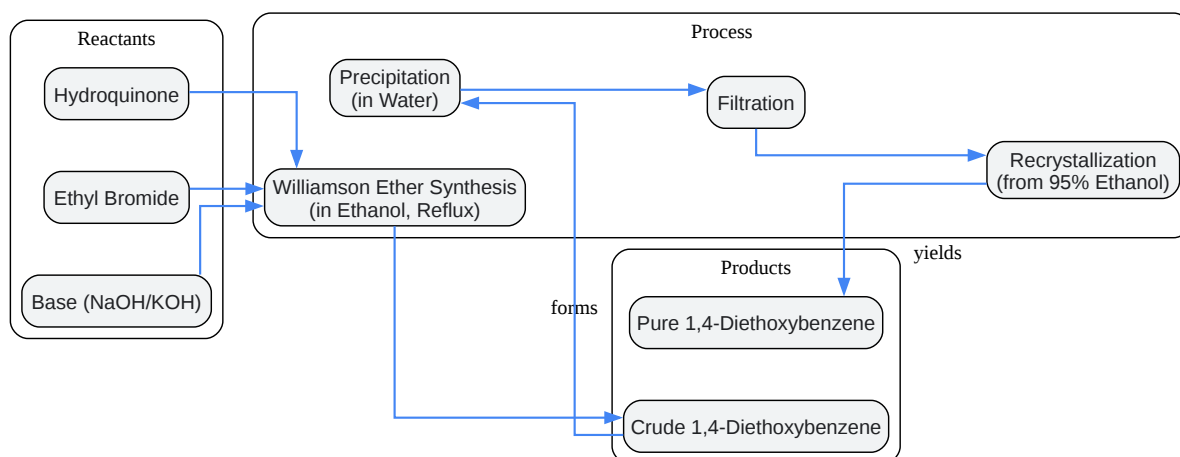
- Ethanol (as solvent)
- Water
- 95% Ethanol (for recrystallization)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Stirrer (magnetic or mechanical)
- Heating mantle or water bath
- Buchner funnel and filter flask
- Beakers and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser and a stirrer, dissolve hydroquinone in ethanol.
- **Base Addition:** While stirring, add a stoichiometric excess of powdered sodium hydroxide or potassium hydroxide to the solution.
- **Alkylation:** Slowly add the ethylating agent (e.g., ethyl bromide) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain for a period of 2-4 hours to ensure the completion of the reaction.<sup>[7]</sup>
- **Work-up:** After cooling to room temperature, pour the reaction mixture into a beaker containing cold water. This will precipitate the crude **1,4-Diethoxybenzene**.
- **Isolation:** Collect the solid product by vacuum filtration using a Buchner funnel and wash thoroughly with water to remove any inorganic salts.



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